

4-(Dimethoxymethyl)-2-methylpyrimidine IUPAC name and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	4-(Dimethoxymethyl)-2-methylpyrimidine
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Technical Guide: 4-(Dimethoxymethyl)-2-methylpyrimidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **4-(Dimethoxymethyl)-2-methylpyrimidine**, including its nomenclature, physicochemical properties, and currently available information on its synthesis and biological context. This document is intended to serve as a foundational resource for professionals engaged in chemical research and drug development.

Chemical Identity and Nomenclature

The unique identification of a chemical compound is fundamental for research and regulatory purposes. This section details the IUPAC name and various synonyms associated with **4-(Dimethoxymethyl)-2-methylpyrimidine**.

The standard IUPAC name for this compound is **4-(dimethoxymethyl)-2-methylpyrimidine**^[1]. It is also known by several synonyms, which are listed in the table below for comprehensive identification.

Identifier Type	Identifier
IUPAC Name	4-(dimethoxymethyl)-2-methylpyrimidine[1]
CAS Number	175277-33-5[1]
Molecular Formula	C8H12N2O2[1][2][3]
Synonyms	4-(dimethoxymethyl)-2-methyl-pyrimidine, 4-Dimethoxymethyl-2-methyl-pyrimidine, C-6521, CID2799572, SPB 04845, ZINC00166503[1]

Physicochemical Properties

Understanding the physicochemical properties of a compound is crucial for its handling, formulation, and application in experimental settings. The following table summarizes the key properties of **4-(Dimethoxymethyl)-2-methylpyrimidine**.

Property	Value
Molecular Weight	168.19 g/mol [2][3]
Appearance	Colorless to light yellow liquid[2]
Boiling Point	119 °C[2]
Density	1.085 ± 0.06 g/cm ³ (Predicted)[2]; 1.1 ± 0.1 g/cm ³ [3]
Flash Point	72.8 ± 13.4 °C[3]
Storage Conditions	Store under inert gas (Nitrogen or Argon) at 2-8°C[2]

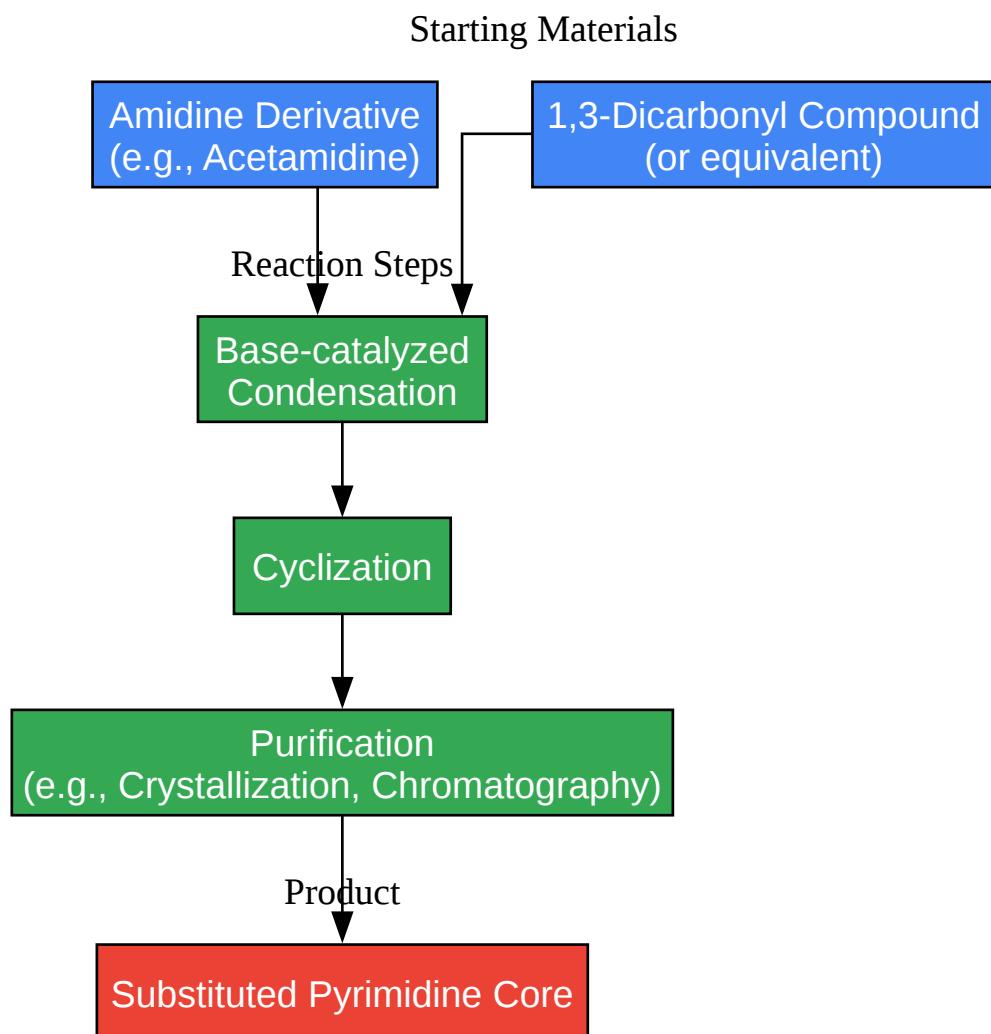
Synthesis and Experimental Protocols

A detailed, peer-reviewed experimental protocol for the specific synthesis of **4-(Dimethoxymethyl)-2-methylpyrimidine** is not readily available in the public domain. However, the synthesis of structurally related pyrimidine derivatives often involves the condensation of a β -dicarbonyl compound or its equivalent with an amidine. For instance, the

synthesis of 4,6-dihydroxy-2-methylpyrimidine has been reported via the reaction of dimethyl malonate and acetamidine hydrochloride in the presence of a base like sodium methoxide[4].

A plausible synthetic approach for **4-(Dimethoxymethyl)-2-methylpyrimidine** could conceptually involve the reaction of a suitably protected 4-formyl-2-methylpyrimidine precursor or the direct introduction of the dimethoxymethyl group onto a pre-formed 2-methylpyrimidine ring.

Below is a conceptual workflow for the synthesis of a pyrimidine core, which could be adapted for the target molecule.



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Caption: Conceptual workflow for pyrimidine synthesis.

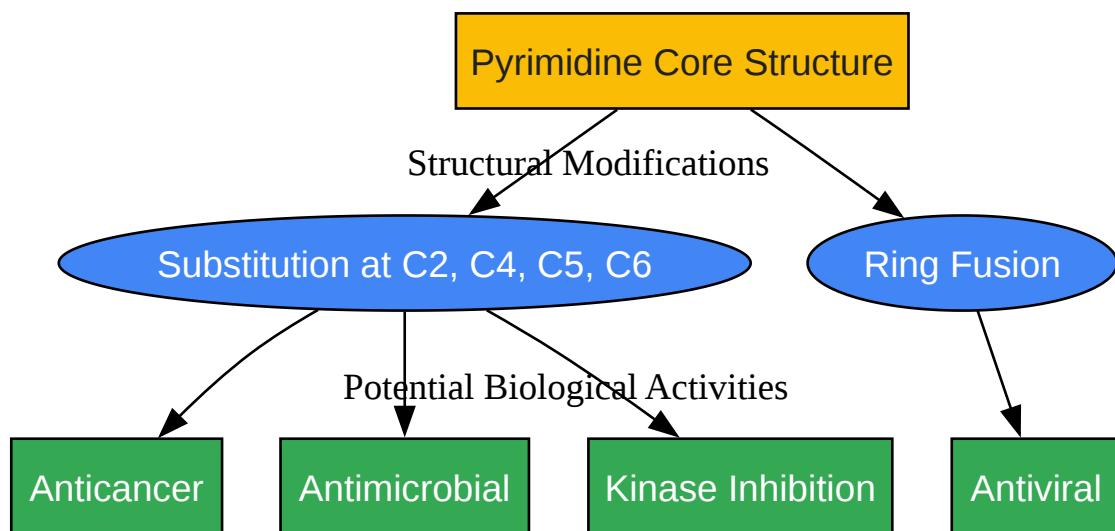
Biological Activity and Potential Applications

As of the latest available data, there are no specific studies detailing the biological activity or signaling pathways directly associated with **4-(Dimethoxymethyl)-2-methylpyrimidine**. However, the pyrimidine scaffold is a core structure in numerous biologically active molecules, including DNA and RNA bases, and is a privileged structure in medicinal chemistry.

Derivatives of pyrimidine have been shown to exhibit a wide range of biological activities, including:

- Antitumor agents: Some pyrimidine derivatives act as antitubulin agents, inhibiting cell proliferation[5].
- Antimicrobial and Anthelmintic activity: Certain substituted pyrimidines have demonstrated potential as antimicrobial and anthelmintic agents[6].
- Anti-tubercular Activity: 2,4-Diaminopyrimidine derivatives have been synthesized and evaluated for their anti-tubercular properties[7].
- Kinase Inhibition: Pyrimidine-based compounds have been investigated as potential inhibitors of kinases such as EGFR and VEGFR-2[8].

The logical relationship between the core pyrimidine structure and its diverse biological activities is illustrated in the diagram below.

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Caption: Pyrimidine core and its potential biological roles.

Given the established importance of the pyrimidine nucleus, **4-(Dimethoxymethyl)-2-methylpyrimidine** represents a compound of interest for further investigation into its potential biological and pharmacological properties. The lack of current data highlights an opportunity for novel research in this area.

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- To cite this document: BenchChem. [4-(Dimethoxymethyl)-2-methylpyrimidine IUPAC name and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b061294#4-dimethoxymethyl-2-methylpyrimidine-iupac-name-and-synonyms\]](https://www.benchchem.com/product/b061294#4-dimethoxymethyl-2-methylpyrimidine-iupac-name-and-synonyms)

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